

# Application Notes and Protocols for Evaluating Cognitive Enhancement by Neboglamine Hydrochloride

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Compound of Interest		
Compound Name:	Neboglamine hydrochloride	
Cat. No.:	B15620103	Get Quote

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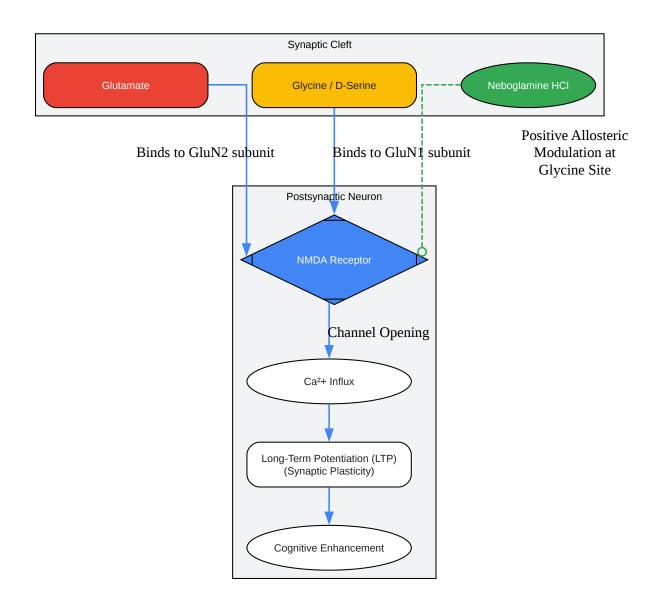
These application notes provide a comprehensive guide to utilizing established behavioral paradigms for the evaluation of cognitive enhancement by **Neboglamine hydrochloride** (also known as Nebostinel, CR 2249, or XY-2401). The following protocols and data presentation formats are designed to facilitate the design and execution of preclinical studies aimed at assessing the nootropic potential of this compound.

## **Introduction to Neboglamine Hydrochloride**

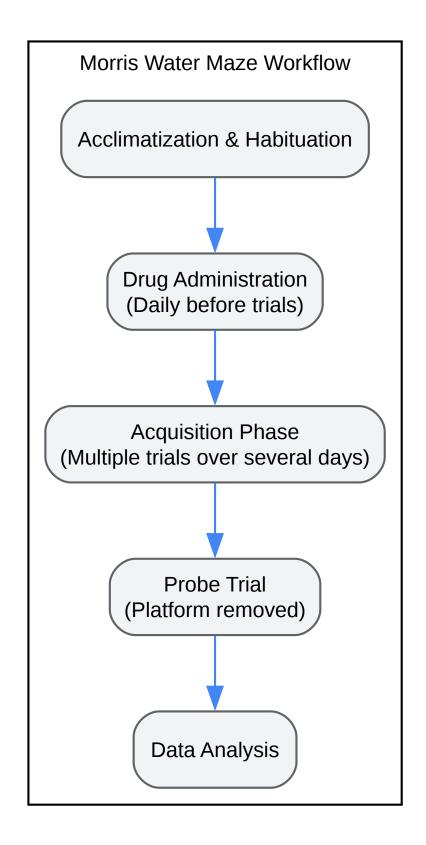
**Neboglamine hydrochloride** is a novel cognitive enhancer that acts as a positive allosteric modulator at the glycine-binding site of the N-methyl-D-aspartate (NMDA) receptor. By potentiating NMDA receptor function, which is crucial for synaptic plasticity and memory formation, Neboglamine has shown promise in preclinical models for improving cognitive deficits.[1][2][3] Its mechanism of action suggests potential therapeutic applications in conditions associated with cognitive impairment.

## **Signaling Pathway of Neboglamine Hydrochloride**

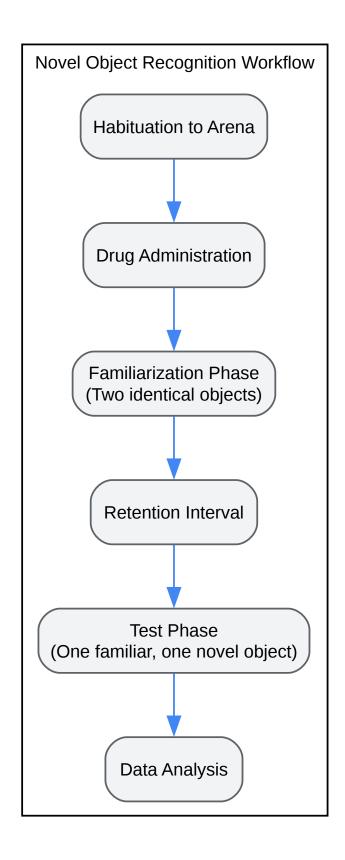












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### References

- 1. Noradrenaline and 5-hydroxytryptamine release in the hippocampus during seizures induced by hippocampal kindling stimulation: an in vivo microdialysis study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Basic characteristics of noradrenaline release in the hippocampus of intact and 6hydroxydopamine-lesioned rats as studied by in vivo microdialysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Scopolamine amnesia of passive avoidance: a deficit of information acquisition PubMed [pubmed.ncbi.nlm.nih.gov]
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